

Licoagrochalcone B: A Comprehensive Technical Guide to its Biological Activities

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Compound of Interest			
Compound Name:	Licoagrochalcone B		
Cat. No.:	B1675289	Get Quote	

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Introduction

Licoagrochalcone B is a flavonoid, a type of chalconoid, naturally found in the roots of Glycyrrhiza inflata, a species of licorice. This compound has garnered significant attention within the scientific community for its diverse and potent biological activities. Extensive research has demonstrated its potential as a therapeutic agent in various disease contexts, primarily attributed to its anticancer, anti-inflammatory, neuroprotective, and hepatoprotective properties.[1][2][3][4] This technical guide provides an in-depth overview of the known biological activities of **Licoagrochalcone B**, presenting quantitative data, detailed experimental methodologies, and visual representations of the key signaling pathways it modulates.

Quantitative Data on Biological Activities

The biological efficacy of **Licoagrochalcone B** has been quantified across a range of in vitro and in vivo studies. The following tables summarize the key quantitative data, providing a comparative overview of its potency in different biological contexts.

Anticancer Activity

Licoagrochalcone B has demonstrated cytotoxic effects against various cancer cell lines. The half-maximal inhibitory concentration (IC50) values, a measure of the compound's potency in inhibiting biological or biochemical functions, are presented in Table 1.



Table 1: Anticancer Activity of Licoagrochalcone B (IC50 Values)

Cell Line	Cancer Type	IC50 (μM)	Reference
HepG2	Hepatocellular Carcinoma	110.15	[5]

Anti-inflammatory Activity

Licoagrochalcone B exhibits significant anti-inflammatory properties by inhibiting key inflammatory mediators and enzymes.

Table 2: Anti-inflammatory Activity of Licoagrochalcone B

Target/Assay	System	IC50 (μM)	Reference
15-Lipoxygenase (15- LOX)	Enzyme Assay	9.67	[5][6]
LPS-induced Nitric Oxide (NO) Production	RAW 264.7 Macrophages	8.78	[5][6]

Neuroprotective Activity

In the context of neurodegenerative diseases, **Licoagrochalcone B** has shown promise by inhibiting the aggregation of amyloid-beta plaques, a hallmark of Alzheimer's disease.

Table 3: Neuroprotective Activity of Licoagrochalcone B

Target/Assay	System	IC50 (μM)	Reference
Amyloid β (Aβ42) Self-Aggregation	In vitro Assay	2.16	

Hepatoprotective Activity



In vivo studies have demonstrated the protective effects of **Licoagrochalcone B** against liver injury.

Table 4: Hepatoprotective Effects of Licoagrochalcone B in a CCl4-induced Mouse Model

Parameter	Control	CCI4	Licoagrochalc one B (5 mg/kg)	Licoagrochalc one B (25 mg/kg)
ALT (U/L)	35.1 ± 3.2	224.3 ± 19.5	112.5 ± 10.8	65.7 ± 6.3
AST (U/L)	45.2 ± 4.1	164.8 ± 7.5	98.4 ± 8.9	72.1 ± 6.5
MDA (nmol/mg protein)	1.2 ± 0.1	3.8 ± 0.4	2.1 ± 0.2	1.5 ± 0.1
SOD (U/mg protein)	125.4 ± 11.3	58.7 ± 5.2	89.6 ± 8.1	110.3 ± 10.2
GSH (nmol/mg protein)	8.5 ± 0.7	3.1 ± 0.3	5.9 ± 0.5	7.6 ± 0.6

Data are presented as mean ± standard deviation.

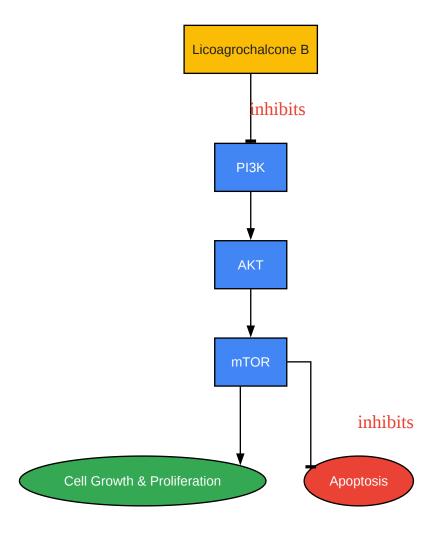
Core Signaling Pathways Modulated by Licoagrochalcone B

Licoagrochalcone B exerts its biological effects by modulating several key intracellular signaling pathways. Understanding these mechanisms is crucial for its development as a targeted therapeutic agent.

PI3K/AKT/mTOR Pathway

The Phosphoinositide 3-kinase (PI3K)/Protein Kinase B (AKT)/mammalian Target of Rapamycin (mTOR) pathway is a critical regulator of cell growth, proliferation, and survival. Its dysregulation is a common feature in many cancers. **Licoagrochalcone B** has been shown to inhibit this pathway, contributing to its anticancer effects.[1]





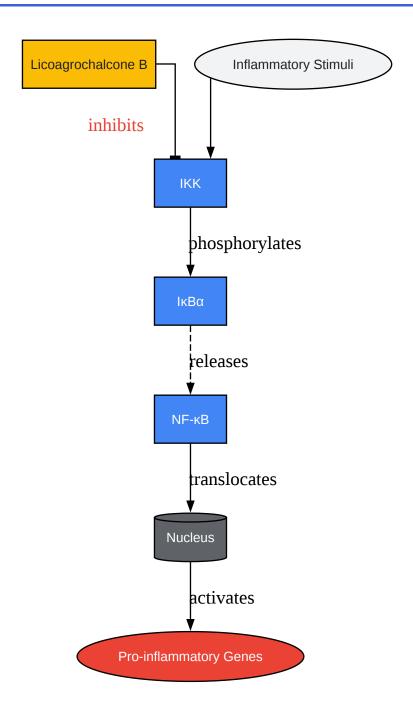
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PI3K/AKT/mTOR signaling pathway inhibition by **Licoagrochalcone B**.

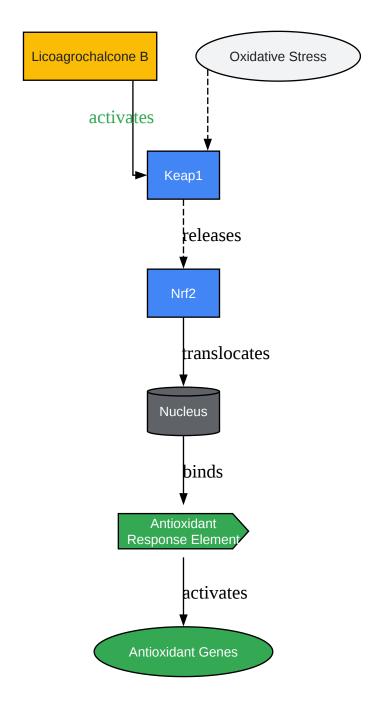
NF-kB Signaling Pathway

The Nuclear Factor-kappa B (NF-κB) pathway plays a central role in regulating the inflammatory response. Chronic activation of this pathway is implicated in various inflammatory diseases and cancers. **Licoagrochalcone B** has been demonstrated to suppress NF-κB activation, thereby exerting its anti-inflammatory effects.[1]









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